

Proper Disposal Procedures for AZ14170133

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Compound of Interest

Compound Name: AZ14170133

Cat. No.: B15604368

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This document provides guidance on the proper disposal of **AZ14170133**, a drug-linker conjugate used in the synthesis of antibody-drug conjugates (ADCs). The following procedures are based on available safety data and general laboratory best practices for non-hazardous chemical waste.

Immediate Safety and Handling Precautions

While **AZ14170133** is not classified as a hazardous substance, it is imperative to adhere to standard laboratory safety protocols to minimize any potential risks.^[1]

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling **AZ14170133**.
- **Ventilation:** Use in a well-ventilated area to avoid inhalation of any dust or aerosols.^[1]
- **Avoid Contact:** Prevent contact with skin and eyes. In case of accidental contact, rinse the affected area thoroughly with water.^[1]
- **Spill Management:** In the event of a spill, avoid dust formation. Sweep up the material and place it in a suitable container for disposal.

AZ14170133 Disposal Data Summary

The following table summarizes key information relevant to the disposal of **AZ14170133**.

| Property | Data | Source |
|-----------------------|---|--------|
| CAS Number | 2495742-34-0 | [1] |
| Molecular Formula | C57H77N7O18 | [1] |
| Molecular Weight | 1148.26 g/mol | [1] |
| Hazard Classification | Not a hazardous substance or mixture | [1] |
| Storage | -20°C, sealed, away from moisture and light | [2][3] |

Step-by-Step Disposal Protocol

The disposal of non-hazardous laboratory chemicals should always be conducted in accordance with institutional and local regulations. The following is a general procedural guide.

Step 1: Institutional Consultation Before proceeding with any disposal method, it is mandatory to consult your institution's Environmental Health and Safety (EHS) department or equivalent safety office. They will provide specific guidance based on local regulations and facility protocols.

Step 2: Waste Characterization Based on the Safety Data Sheet (SDS), **AZ14170133** is not classified as hazardous.[1] However, if it has been mixed with other chemicals, the resulting mixture must be evaluated for hazardous properties.

Step 3: Disposal of Unused Solid **AZ14170133**

- **Secure Packaging:** Place the solid **AZ14170133** waste in a clearly labeled, sealed container.
- **Labeling:** The label should include the chemical name ("**AZ14170133**") and a statement that it is "non-hazardous waste."
- **Direct Disposal:** Laboratory personnel should transport the securely packaged waste directly to the designated solid waste collection area or dumpster. Do not leave chemical waste in standard laboratory trash cans.

Step 4: Disposal of Solutions Containing **AZ14170133**

The disposal of liquid waste containing **AZ14170133** will depend on the solvent used and institutional policies.

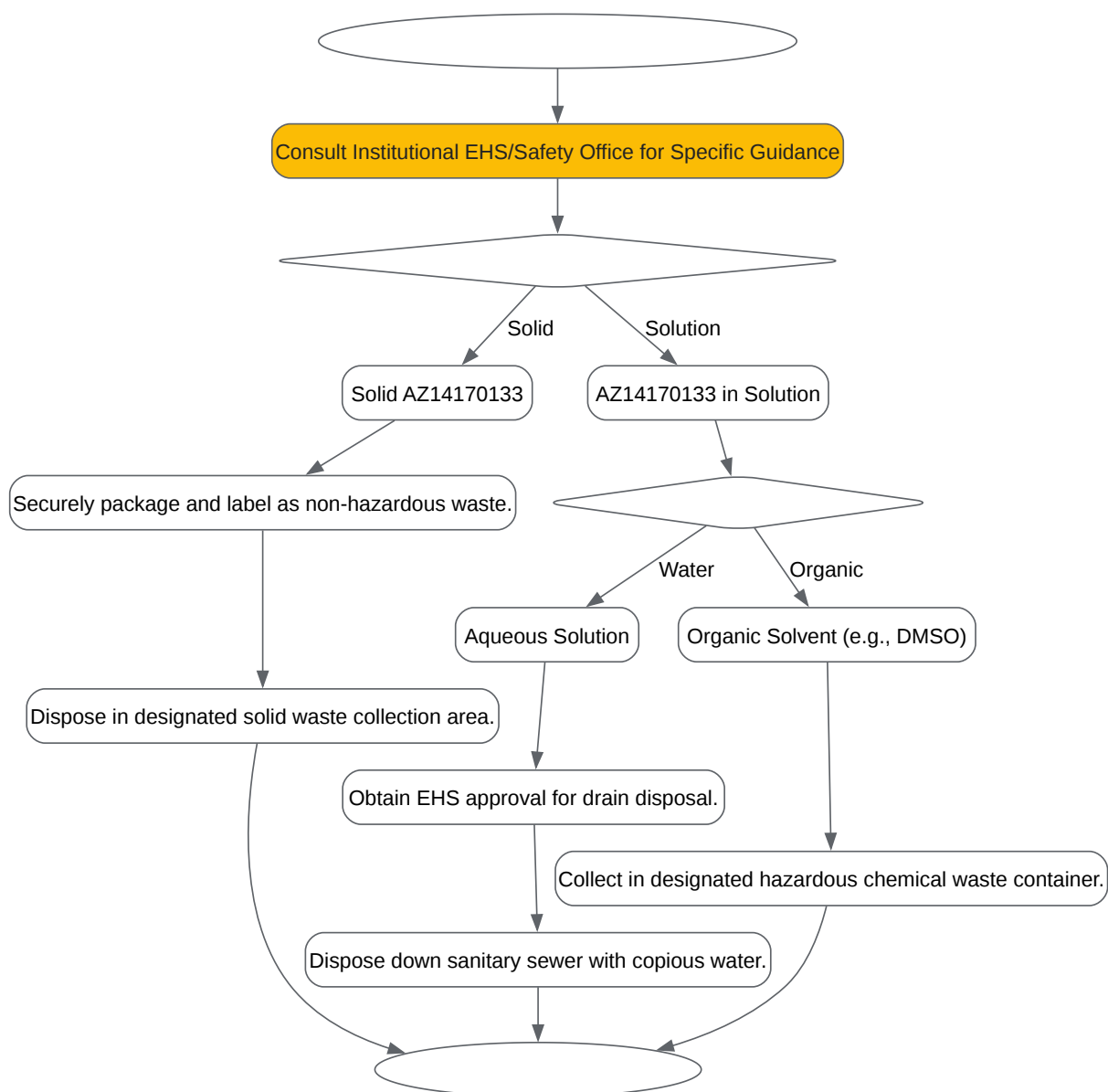
- **Aqueous Solutions:** Some institutions may permit the disposal of small quantities of non-hazardous, water-soluble substances down the sanitary sewer, followed by flushing with a large volume of water. However, prior approval from your EHS department is essential.
- **Solvent-Based Solutions:** Solutions of **AZ14170133** in organic solvents (e.g., DMSO) must be disposed of as chemical waste. Collect these solutions in a designated, properly labeled waste container for hazardous materials, as the solvent itself is typically hazardous.

Step 5: Disposal of Empty Containers

- **Decontamination:** If the container held a solution, rinse it with an appropriate solvent. The rinsate should be collected and disposed of as chemical waste. For containers of the solid material, ensure all powder is removed.
- **Deface Label:** Completely remove or deface the original product label to prevent misidentification.
- **Disposal:** Dispose of the empty, decontaminated container in the regular trash or designated glass/plastic recycling, in accordance with your facility's procedures.

Experimental Workflow for Disposal Decision

The following diagram illustrates the logical steps for determining the appropriate disposal route for **AZ14170133**.



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Caption: Disposal Decision Workflow for **AZ14170133**.

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References

- 1. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- 2. sfasu.edu [sfasu.edu]
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